

A Practical Guide to the Handling and Storage of 6-Methoxyindole

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Compound of Interest

Compound Name: 6-Methoxyindole

Cat. No.: B132359

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **6-Methoxyindole**, a key building block in the synthesis of various bioactive molecules. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **6-Methoxyindole** is presented below. This information is essential for proper handling and storage.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO	[1]
Molecular Weight	147.17 g/mol	[1]
Appearance	White to off-white or pale pink crystalline solid/powder	[2]
Melting Point	90-94 °C	[3]
Boiling Point	297.8 °C at 760 mmHg	[3]
Solubility		
Water (pH 7.4)	15.3 µg/mL	[4]
Methanol	Slightly soluble	[5]
Ethanol	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Stability	Stable under normal conditions. Light sensitive.	[5]
Incompatibilities	Strong oxidizing agents	[6]

Application Notes: Safe Handling and Storage

Proper handling and storage are paramount to maintain the quality of **6-Methoxyindole** and to prevent exposure.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6]
- For long-term storage, it is recommended to store desiccated at 4°C and protected from light.[7]
- Keep away from incompatible materials such as strong oxidizing agents.[6]

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust.[6]
- Avoid contact with skin and eyes.[6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **6-Methoxyindole** in dimethyl sulfoxide (DMSO).

Materials:

- **6-Methoxyindole** (solid)
- Anhydrous DMSO
- Calibrated analytical balance
- Spatula
- Appropriate volumetric flask (e.g., 10 mL)
- Vortex mixer or sonicator
- Pipettes

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM solution, the required mass of **6-Methoxyindole** is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 147.17 \text{ g/mol} = 0.014717 \text{ g} = 14.72 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 14.72 mg of **6-Methoxyindole** on an analytical balance and transfer it to the 10 mL volumetric flask.
- Dissolve the compound: Add approximately 7-8 mL of anhydrous DMSO to the volumetric flask.
- Ensure complete dissolution: Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or a sonicator to ensure the compound is fully dissolved.
- Bring to final volume: Once the solid is completely dissolved, add DMSO to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Mix thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the stock solution in a tightly sealed, light-protected container at -20°C for long-term use.

Protocol 2: General Spill Response

In the event of a spill, follow these procedures to minimize risk.

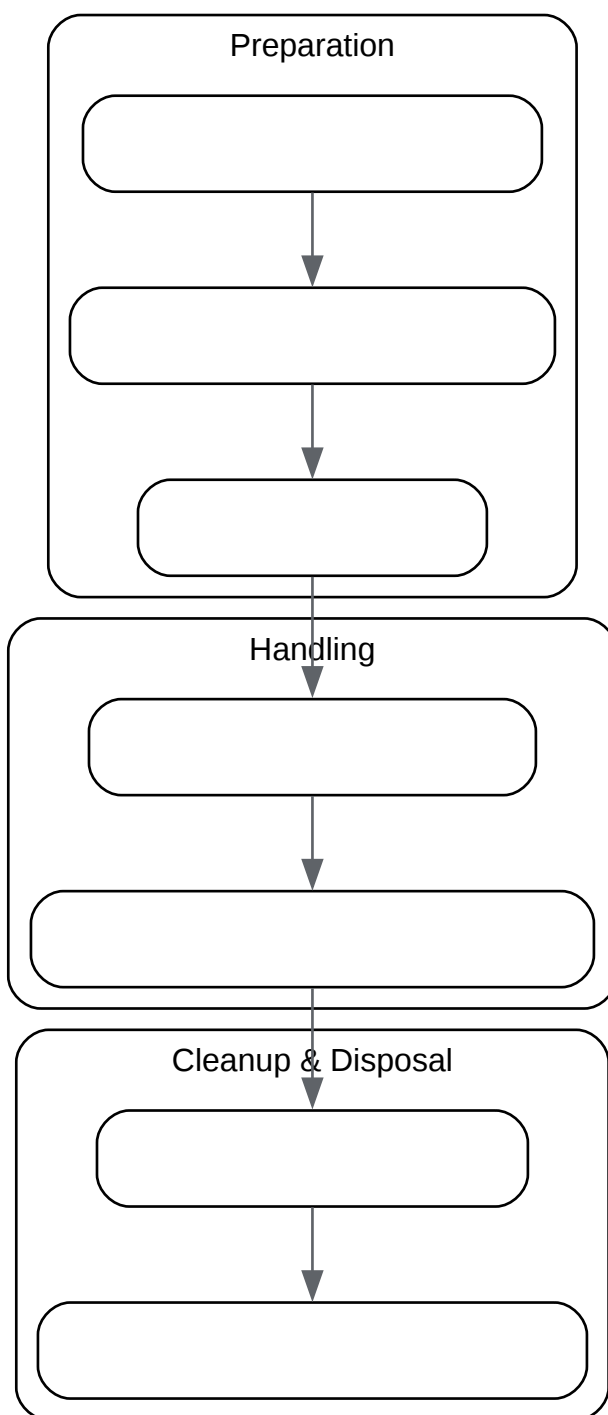
Procedure:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Wear PPE: Don appropriate PPE, including gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary.
- Contain the Spill: For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.[6] Avoid generating dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.

- Clean the Area: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Waste Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

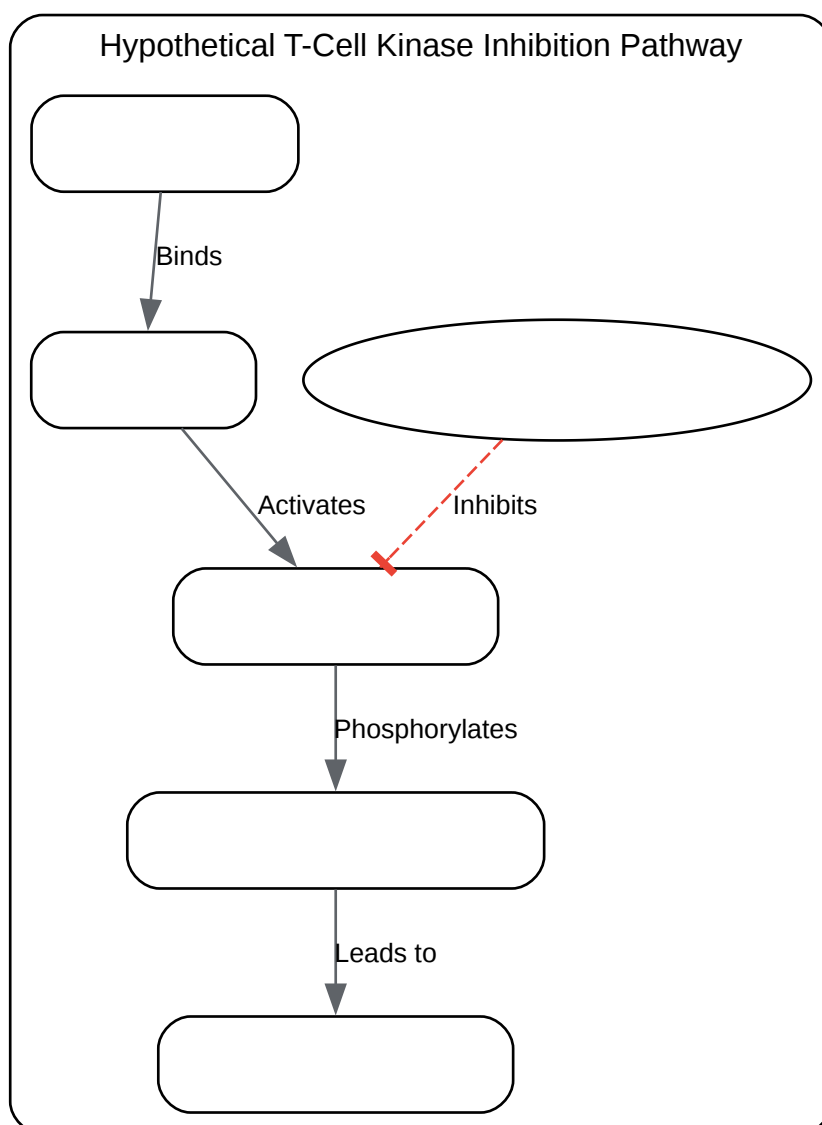
Visualizing Workflows and Pathways

Diagrams can aid in understanding logical flows and complex interactions. Below are representations of a safe handling workflow and a hypothetical signaling pathway involving a **6-Methoxyindole** derivative.



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Caption: Workflow for the safe handling and preparation of a **6-Methoxyindole** solution.



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Caption: Hypothetical signaling pathway showing inhibition of a T-cell kinase by a **6-Methoxyindole** derivative.

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